

# Core Compound Profile: Physicochemical and Structural Properties

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *4-methoxy-3-methylbenzene-1,2-diamine*

CAS No.: 97433-22-2

Cat. No.: B6614899

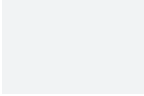
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**4-methoxy-3-methylbenzene-1,2-diamine** belongs to the ortho-phenylenediamine family, which serves as a cornerstone for the synthesis of numerous fused heterocyclic systems. The adjacent amino groups provide a reactive di-nucleophilic site for cyclocondensation reactions. The methoxy and methyl substituents on the aromatic ring are expected to influence the compound's reactivity and modulate the physicochemical properties of its derivatives, such as solubility, lipophilicity, and metabolic stability—key parameters in drug design.

Table 1: Chemical and Physical Properties of **4-methoxy-3-methylbenzene-1,2-diamine**

Property	Value	Source
CAS Number	<b>97433-22-2</b>	
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O	[1]
Molecular Weight	152.19 g/mol	[2]
IUPAC Name	4-methoxy-3-methylbenzene-1,2-diamine	[1]
SMILES	<chem>CC1=C(C=CC(=C1N)N)OC</chem>	[1]
InChIKey	FKPFTMDBQWVKQV-UHFFFAOYSA-N	[1]
Monoisotopic Mass	152.09496 Da	[1]
Predicted XlogP	0.9	[1]
Appearance	Expected to be a solid, from white to brown/purple, typical of arylamines.	[3]

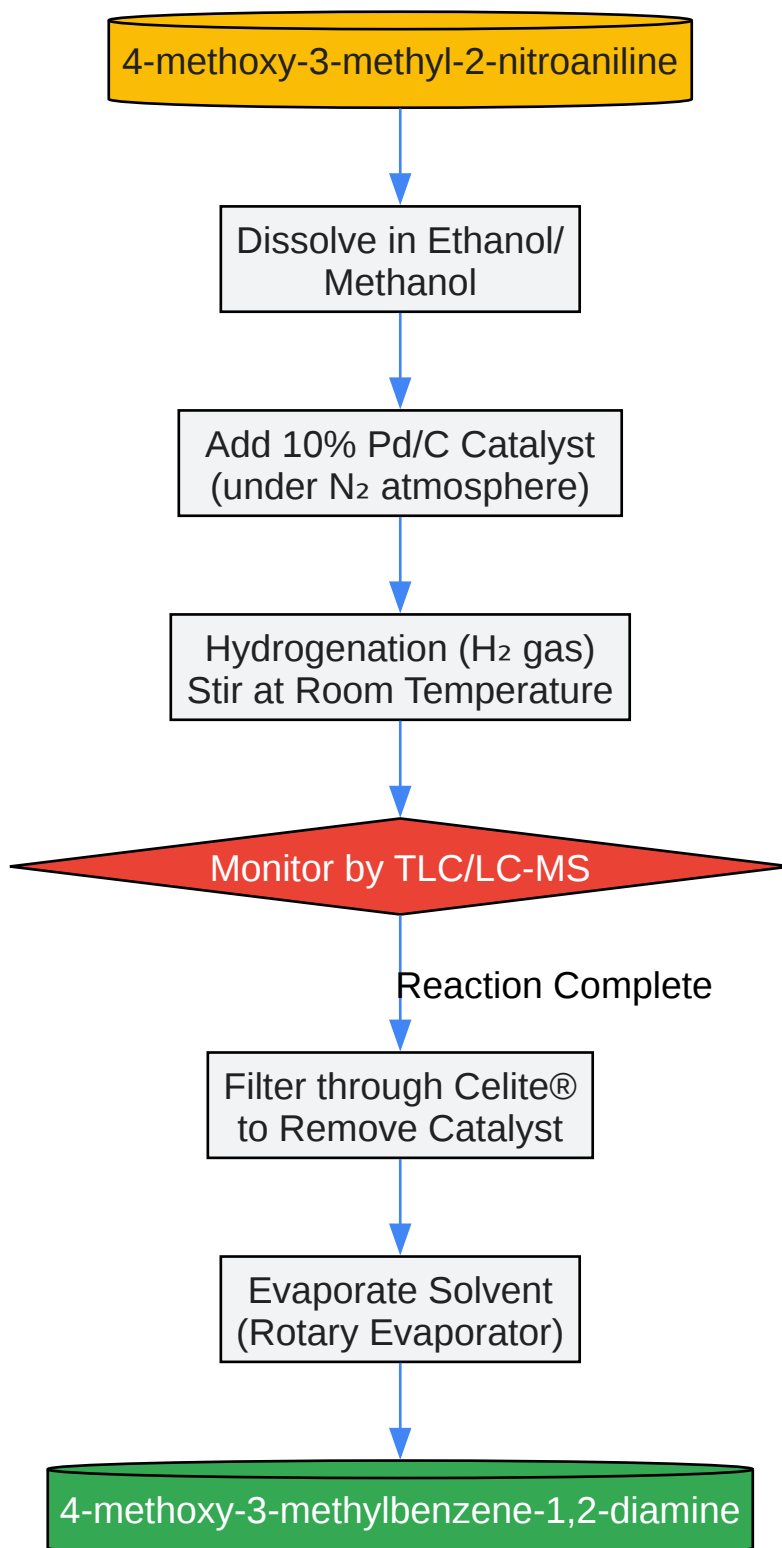
| Stability | Likely sensitive to air and light, a common characteristic of o-phenylenediamines. | [4][5] |

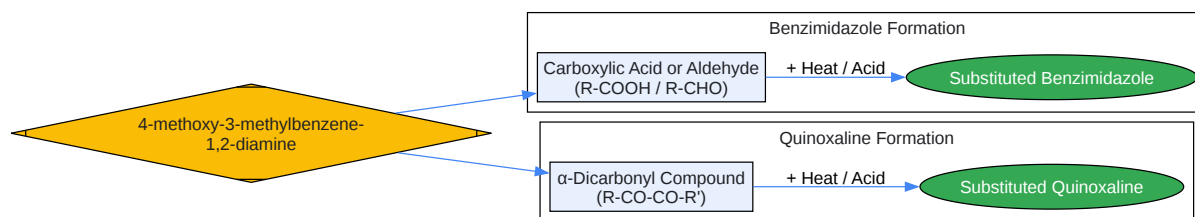
Chemical Structure 

4-methoxy-3-methylbenzene-1,2-diamine

CAS: 97433-22-2

 $C_8H_{12}N_2O$





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## Sources

- 1. PubChemLite - 4-methoxy-3-methylbenzene-1,2-diamine (C<sub>8</sub>H<sub>12</sub>N<sub>2</sub>O) [[pubchemlite.lcsb.uni.lu](http://pubchemlite.lcsb.uni.lu)]
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